

Section 1: Frequently Asked Questions (FAQs) - Understanding the Molecule's Stability Profile

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Compound of Interest

Compound Name: [5-(2-Furyl)isoxazol-3-yl]methylamine

CAS No.: 850375-13-2

Cat. No.: B1310981

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This section addresses the fundamental stability characteristics of **[5-(2-Furyl)isoxazol-3-yl]methylamine**, focusing on its key structural motifs.

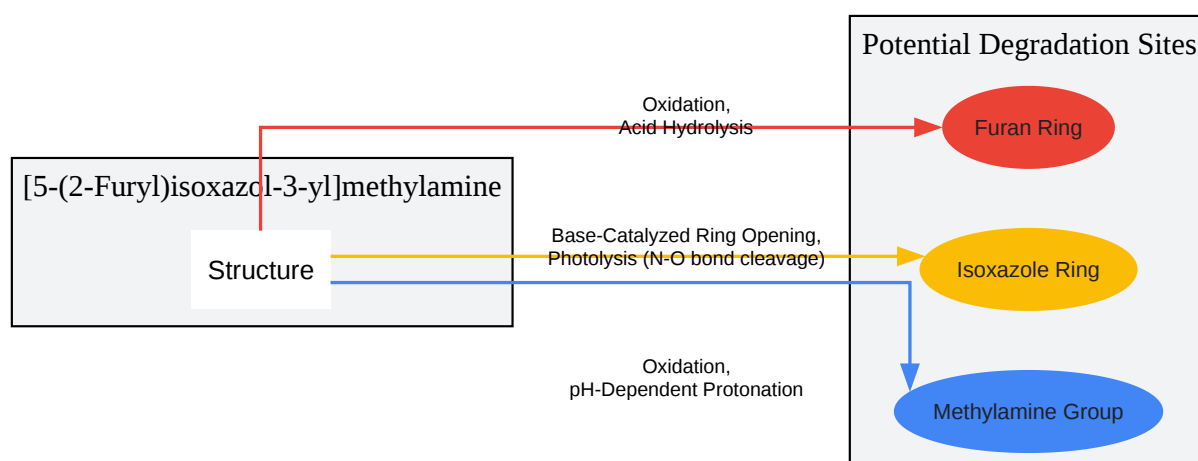
Q1: What are the primary structural features of [5-(2-Furyl)isoxazol-3-yl]methylamine that influence its stability in solution?

A1: The stability of **[5-(2-Furyl)isoxazol-3-yl]methylamine** is governed by three key functional groups, each with known chemical liabilities:

- The Furan Ring: Furan and its derivatives are susceptible to degradation, particularly through oxidation and acid-catalyzed hydrolysis.^[1] Thermal processing and exposure to light can also promote degradation pathways.^{[2][3]}
- The Isoxazole Ring: While generally aromatic, the isoxazole ring contains a relatively weak Nitrogen-Oxygen (N-O) bond. This bond is the molecule's "Achilles' heel," making it

susceptible to cleavage under specific conditions, notably in basic (high pH) environments and upon exposure to UV light.[4][5]

- The Primary Methylamine Group: As a primary amine, this group is basic and a potential site for oxidation.[6][7] Its basicity means that the protonation state of the molecule is pH-dependent, which can significantly influence solubility and stability.



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Caption: Key structural liabilities of the molecule.

Q2: How does pH affect the stability of the isoxazole ring in this compound?

A2: The isoxazole ring's stability is highly pH-dependent. It is generally stable in acidic to neutral conditions. However, under basic conditions (pH > 8), it becomes significantly more labile. Base-catalyzed hydrolysis can lead to the cleavage of the weak N-O bond, resulting in ring opening.[4] A study on the related isoxazole-containing drug, Leflunomide, demonstrated that its degradation rate increased dramatically at basic pH compared to neutral or acidic conditions.[8] Therefore, maintaining solution pH in the slightly acidic to neutral range (pH 4-7) is critical for preserving the integrity of the isoxazole ring.

Q3: What kind of degradation can I expect from the furan moiety?

A3: The furan ring is prone to oxidative degradation and reactions under strong acidic conditions. Oxidation can lead to ring-opening and the formation of various byproducts.[3][9] This process can sometimes be identified by a gradual discoloration (e.g., yellowing or browning) of the solution, especially if exposed to air (oxygen) over extended periods. Using de-gassed solvents and handling the compound under an inert atmosphere (like nitrogen or argon) can help mitigate this oxidative degradation.

Q4: Is the primary amine a concern for stability?

A4: Yes, the primary amine is a key consideration. Amines can be susceptible to oxidation, which can lead to the formation of impurities and discoloration.[6] Furthermore, as a basic functional group, it will be protonated at acidic pH. This protonation is crucial for aqueous solubility but can also influence interactions with buffers and other excipients.[7] It is important to ensure that any buffers or additives used are compatible and do not catalyze amine-specific degradation reactions.

Section 2: Troubleshooting Guide - Addressing Common Experimental Issues

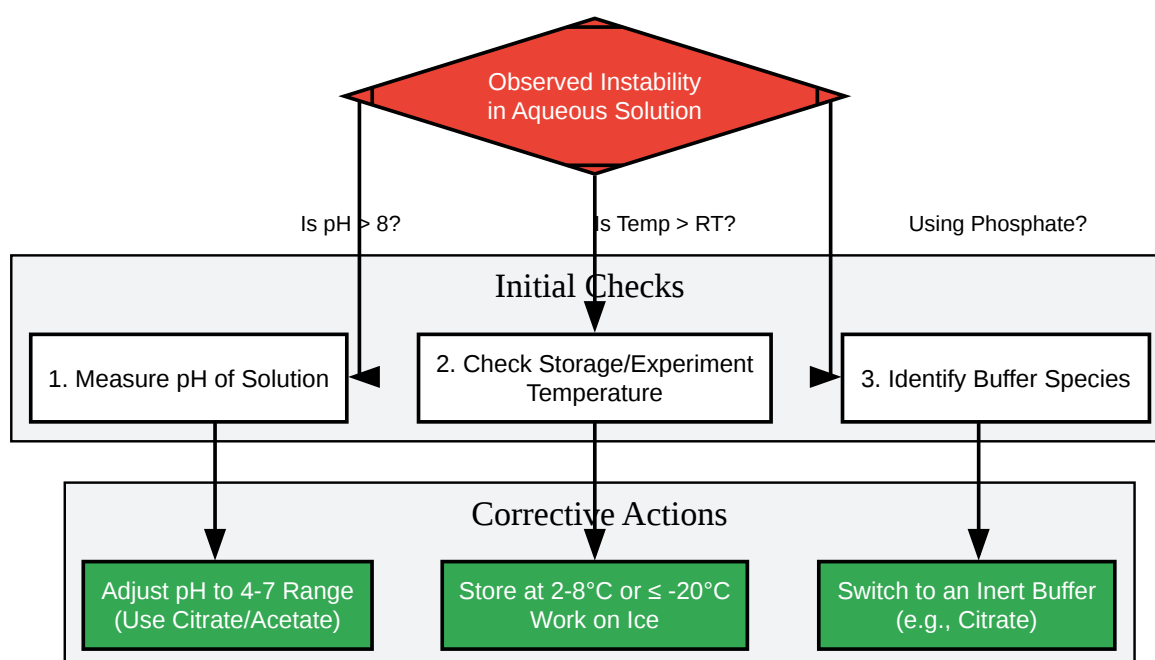
This section is formatted as a practical, question-and-answer troubleshooting guide to directly address problems you may encounter in the lab.

Q: My solution of [5-(2-Furyl)isoxazol-3-yl]methylamine is rapidly losing purity in an aqueous buffer. What should I investigate first?

A: The most likely culprit is pH-driven hydrolysis.

- **Verify Solution pH:** Immediately measure the pH of your buffer solution. The isoxazole ring is particularly unstable under basic conditions.[8] Degradation can be rapid at pH values above 8.

- **Assess Buffer Choice:** Certain buffer species can catalyze degradation. For example, phosphate buffers can sometimes participate in hydrolysis reactions. Consider switching to an alternative buffer system like citrate or acetate, which are often more inert.
- **Lower the Temperature:** Chemical degradation, including hydrolysis, is almost always accelerated by higher temperatures.^[10] Store solutions at refrigerated temperatures (2-8°C) or frozen ($\leq -20^{\circ}\text{C}$) to slow down these processes. Conduct experiments at the lowest practical temperature.



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Caption: Initial troubleshooting workflow for aqueous instability.

Q: My solution is turning yellow/brown over time, even when stored at a neutral pH. What is happening?

A: This discoloration strongly suggests oxidative degradation or photolysis.

- **Protect from Light:** Both the furan and isoxazole rings can be susceptible to photolytic degradation.^[2]^[5] Always store solutions in amber vials or protect them from light by

wrapping containers in aluminum foil. Minimize exposure to ambient lab light during experiments.

- Control for Oxygen: The furan ring and primary amine are prime targets for oxidation.^{[3][6]}
 - Use Degassed Solvents: Prepare buffers and solvents by sparging with an inert gas (nitrogen or argon) for 15-30 minutes to remove dissolved oxygen.
 - Work Under an Inert Atmosphere: For maximum protection, handle stock solutions and prepare dilutions inside a glove box or by using Schlenk line techniques to maintain an inert headspace in the vial.
- Consider Antioxidants: If an inert atmosphere is not feasible, the addition of a small amount of an antioxidant may be beneficial. Common choices include butylated hydroxytoluene (BHT) or ascorbic acid. However, compatibility and potential interference with downstream assays must be thoroughly evaluated first.

Q: How can I definitively identify the source of instability for my specific experimental conditions?

A: Perform a systematic Forced Degradation Study. A forced degradation (or stress testing) study is the gold standard for identifying the chemical liabilities of a drug molecule.^{[11][12]} It involves intentionally exposing the compound to harsh conditions to generate potential degradation products. This not only reveals the degradation pathways but is also essential for developing a stability-indicating analytical method.^{[13][14]} The results will guide you in formulating a stable solution.

Section 3: Key Experimental Protocols

This section provides detailed, step-by-step methodologies for critical experiments to assess and enhance the stability of **[5-(2-Furyl)isoxazol-3-yl]methylamine**.

Protocol 1: Forced Degradation Study

Objective: To identify the degradation pathways and products of the compound under various stress conditions. An effective study aims for 5-20% degradation of the parent compound.^[15]

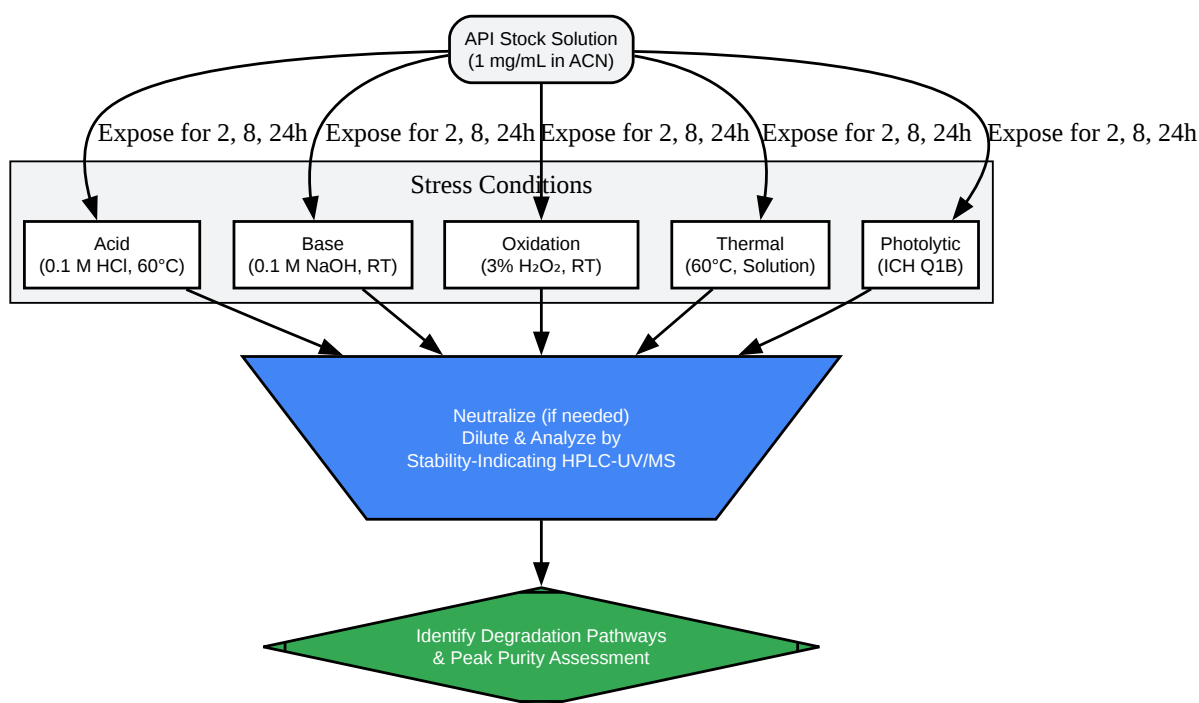
Materials:

- **[5-(2-Furyl)isoxazol-3-yl]methylamine**
- Hydrochloric acid (HCl), 0.1 M
- Sodium hydroxide (NaOH), 0.1 M
- Hydrogen peroxide (H₂O₂), 3%
- High-purity water and acetonitrile (ACN)
- Stability-indicating HPLC method (see Protocol 2)

Procedure:

- **Prepare Stock Solution:** Prepare a 1 mg/mL stock solution of the compound in ACN.
- **Set Up Stress Conditions:** In separate amber HPLC vials, perform the following additions:
 - **Acid Hydrolysis:** 50 µL stock + 450 µL 0.1 M HCl
 - **Base Hydrolysis:** 50 µL stock + 450 µL 0.1 M NaOH
 - **Oxidation:** 50 µL stock + 450 µL 3% H₂O₂
 - **Thermal:** Place a solid sample of the compound in a 60°C oven. Separately, prepare a vial with 50 µL stock + 450 µL pure water and place it in the 60°C oven.
 - **Photolytic:** Prepare a vial with 50 µL stock + 450 µL pure water. Expose it to a photostability chamber (ICH Q1B compliant) alongside a control vial wrapped in foil.
 - **Control:** 50 µL stock + 450 µL pure water (stored at 4°C, protected from light).
- **Incubation:** Incubate all vials. Start by checking time points at 2, 8, and 24 hours.
- **Analysis:** At each time point, take an aliquot. For acid/base samples, neutralize with an equimolar amount of base/acid. Dilute all samples with mobile phase to a suitable concentration and analyze immediately using a validated stability-indicating HPLC method.

- Data Interpretation: Compare the chromatograms of stressed samples to the control. Significant degradation under a specific condition points to that pathway as a primary liability.



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Caption: Workflow for a forced degradation study.

Protocol 2: Development of a Stability-Indicating HPLC Method

Objective: To develop an HPLC method capable of separating the parent compound from all potential degradation products generated during the forced degradation study.[16]

Starting HPLC Conditions:

- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 3.5 μ m)
- Mobile Phase A: 0.1% Formic Acid in Water
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile
- Gradient: Start with a shallow gradient (e.g., 5-95% B over 20 minutes)
- Flow Rate: 1.0 mL/min
- Column Temperature: 30°C
- Detection: UV/PDA detector (scan 200-400 nm, monitor at λ_{max}) and/or Mass Spectrometry (MS).^[16]
- Injection Volume: 10 μ L

Method Development & Validation:

- Injection of Stressed Samples: Inject the samples generated from the forced degradation study (Protocol 1).
- Peak Purity Analysis: The primary goal is to achieve baseline separation of the parent peak from all degradant peaks. Use a PDA detector to assess peak purity across the entire peak. The spectra should be consistent across the peak front, apex, and tail.
- Method Optimization: If co-elution occurs, optimize the method by:
 - Altering the gradient slope.
 - Changing the organic modifier (e.g., methanol instead of acetonitrile).
 - Adjusting the mobile phase pH.
- Validation: Once separation is achieved, the method should be validated according to ICH guidelines for specificity, linearity, accuracy, precision, and robustness.^{[17][18]}

Data Summary Table: Anticipated Stability Profile

The following table summarizes the expected stability characteristics based on the known chemistry of the compound's functional groups. This should be used as a guide and validated with experimental data from your own studies.

Parameter	Condition/Factor	Anticipated Stability Issue	Recommended Mitigation Strategy
pH	> 8.0 (Basic)	High Risk of Isoxazole Ring Opening	Maintain pH between 4.0 and 7.0 using a suitable buffer (e.g., citrate, acetate). [8]
< 4.0 (Acidic)	Potential for Furan Ring Hydrolysis	Avoid strongly acidic conditions; use buffers in the pH 4-7 range. [1]	
Oxygen	Atmospheric Exposure	Oxidation of Furan Ring and/or Amine	Use de-gassed solvents; handle under an inert atmosphere (N ₂ or Ar). [3]
Light	UV or Prolonged Lab Light	Photolytic Cleavage of Isoxazole Ring	Store and handle solutions in amber vials or protect from light. [5]
Temperature	> 25°C (Room Temp)	Increased Rate of All Degradation Pathways	Store stock solutions at ≤ -20°C and working solutions at 2-8°C. [10]

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